

Application Notes and Protocols: Nazartinib

Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nazartinib

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Introduction

Nazartinib, also known as EGF816, is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).^{[1][2]} It is a covalent, irreversible, and mutant-selective inhibitor potent against activating EGFR mutations (L858R, ex19del) and the T790M resistance mutation, while largely sparing wild-type EGFR.^{[3][4]} Accurate preparation and proper storage of **Nazartinib** stock solutions are critical for ensuring its stability and obtaining reliable and reproducible results in preclinical and clinical research. These application notes provide detailed protocols for the preparation and storage of **Nazartinib** stock solutions for laboratory use.

Data Presentation

Quantitative data regarding the solubility, storage, and stability of **Nazartinib** are summarized in the tables below for easy reference and comparison.

Table 1: Solubility of **Nazartinib**

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	99[3][4][5]	199.99[3][4][5]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [4]
Ethanol	99[3][4]	199.99[3][4]	-

| Water | Insoluble[3][4] | Insoluble[3][4] | - |

Note: The molecular weight of **Nazartinib** is 495.02 g/mol .[3][5]

Table 2: Storage and Stability of **Nazartinib**

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years[3][4][6]
	4°C	2 years[6]
In Solvent	-80°C	1-2 years[3][4][6][7]

| | -20°C | 1 month[4][8] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Nazartinib** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Nazartinib** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **Nazartinib** powder (MW: 495.02 g/mol)
- Anhydrous, sterile-filtered DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat

Safety Precautions:

- Handle **Nazartinib** powder in a well-ventilated area or a chemical fume hood.[\[7\]](#)
- Avoid inhalation of the powder and direct contact with skin and eyes.[\[7\]](#)
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, throughout the procedure.[\[7\]](#)

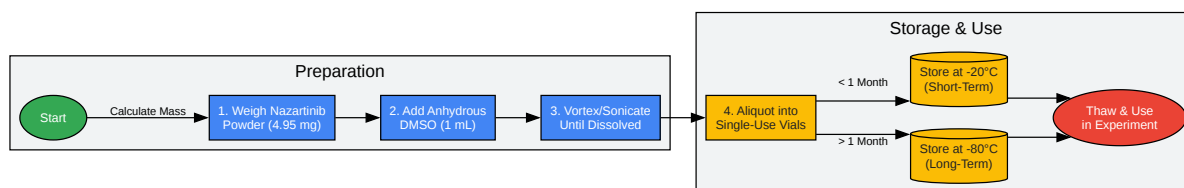
Procedure:

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **Nazartinib**.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 495.02 \text{ g/mol} \times 1000 \text{ mg/g} = 4.95 \text{ mg}$
- Weighing: Carefully weigh out 4.95 mg of **Nazartinib** powder using an analytical balance and transfer it to a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the **Nazartinib** powder.
 - Cap the vial securely and vortex thoroughly until the powder is completely dissolved.

- Gentle warming of the solution to 37°C or brief sonication can be used to aid dissolution if necessary.[8]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[4][8]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1-2 years) or at -20°C for short-term storage (up to 1 month).[3][4][6][7][8]

Visualizations

Diagram 1: **Nazartinib** Stock Solution Workflow



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Caption: Workflow for **Nazartinib** stock solution preparation and storage.

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